

# synonyms for (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

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## Compound of Interest

Compound Name: (2-(Methacryloyloxy)ethyl)trimethylammonium chloride

Cat. No.: B1222373

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An In-depth Technical Guide to **(2-(Methacryloyloxy)ethyl)trimethylammonium chloride**

## Introduction

**(2-(Methacryloyloxy)ethyl)trimethylammonium chloride**, commonly abbreviated as METAC or TMAEMC, is a quaternary ammonium salt monomer.<sup>[1]</sup> Its chemical structure is distinguished by three key functional components: a polymerizable methacrylate group, a flexible ethylene spacer, and a positively charged quaternary ammonium group.<sup>[2]</sup> This unique molecular architecture, combining a cationic charge with a reactive methacrylate functionality, makes it a versatile compound in polymer chemistry and materials science.<sup>[2]</sup>

METAC is soluble in water and typically exists as a white crystal or in solution.<sup>[1][2]</sup> It is widely utilized as a co-monomer in the synthesis of functional polymers and hydrogels.<sup>[2][3]</sup> Its applications span various fields, including water treatment as a flocculant, development of adhesives and sealants, and numerous biomedical applications such as in drug delivery systems, tissue engineering, and as an antimicrobial agent in dental resins.<sup>[2][3][4][5]</sup>

## Nomenclature and Synonyms

The compound is known by a variety of names, reflecting its chemical structure and use across different industries. The systematic IUPAC name is trimethyl-[2-(2-methylprop-2-enoyloxy)ethyl]azanium chloride.[\[2\]](#)[\[6\]](#)

Category	Name
IUPAC Name	trimethyl-[2-(2-methylprop-2-enoyloxy)ethyl]azanium;chloride <a href="#">[2]</a> <a href="#">[6]</a>
Systematic Name	Ethanaminium, N,N,N-trimethyl-2-[(2-methyl-1-oxo-2-propenyl)oxy]-, chloride <a href="#">[3]</a> <a href="#">[7]</a>
Common Synonyms	2-(trimethylammonio)ethyl methacrylate chloride <a href="#">[3]</a> <a href="#">[6]</a>
Methacrylatoethyl trimethyl ammonium chloride <a href="#">[3]</a> <a href="#">[4]</a>	
2-methacryloxyethyltrimethylammonium chloride <a href="#">[1]</a> <a href="#">[3]</a>	
Methacroylcholine chloride <a href="#">[1]</a> <a href="#">[3]</a>	
Dimethylaminoethyl methacrylate methyl chloride <a href="#">[1]</a>	
Abbreviations	METAC cpd <a href="#">[2]</a> <a href="#">[6]</a>
MAETAC monomer <a href="#">[2]</a> <a href="#">[6]</a>	
TMAEM <a href="#">[2]</a>	
CAS Number	5039-78-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>

## Physicochemical and Quantitative Data

The following table summarizes key quantitative data for **(2-(Methacryloyloxy)ethyl)trimethylammonium chloride**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub> ClNO <sub>2</sub>	[2][6][8]
Molecular Weight	207.70 g/mol	[2][6][7]
Monoisotopic Mass	207.1026065 Da	[2][6]
Appearance	White crystals or clear colorless to pale yellow liquid solution	[1][8]
Density	1.105 g/mL at 25 °C	[1][2]
Melting Point	-25 °C	[1]
Boiling Point	>100 °C	[1]
Refractive Index (n <sub>20</sub> /D)	1.466 - 1.469	[2][8]
Viscosity	50 cP at 23 °C	[2]
Solubility	Soluble in water	[2][9]
LogP	-1.70	[7]

## Experimental Protocols

### Synthesis of Hydrogels for Dye Removal

This protocol describes the synthesis of hydrogels based on a similar cationic monomer, [2-(acryloxy)ethyl] trimethylammonium chloride (CIAETA), which follows the same free-radical polymerization principle as METAC. This method is used for applications like removing methyl orange dye from water.[10]

Materials:

- [2-(acryloxy)ethyl] trimethylammonium chloride (CIAETA) monomer (or METAC)
- Deionized water
- Nitrogen gas

- Glycerine bath
- Polymerization tube (Schlenk)
- Oven
- Lyophilizer

#### Procedure:

- Fix the mass of the monomer (e.g., 5.0 g) and dissolve it in deionized water (e.g., 30 mL) within a polymerization tube.[\[10\]](#)
- Create an inert atmosphere in the tube by purging with nitrogen gas.[\[10\]](#)
- Immerse the polymerization tube in a glycerine bath pre-heated to 70 °C.[\[10\]](#)
- Allow the free-radical polymerization reaction to proceed for 2.5 hours at this temperature.[\[10\]](#)
- After the reaction is complete, transfer the resulting hydrogel samples to an oven to dry until a constant weight is achieved.[\[10\]](#)
- Finally, lyophilize the dried samples for storage and subsequent use.[\[10\]](#)

## Formulation of an Experimental Antibacterial Dental Adhesive

This protocol details the formulation of an experimental dental adhesive incorporating METAC to impart antibacterial properties.[\[5\]](#)

#### Materials:

- Bisphenol A glycidyl methacrylate (Bis-GMA)
- Triethylene glycol dimethacrylate (TEGDMA)
- 2-hydroxyethyl methacrylate (HEMA)

- **(2-(Methacryloyloxy)ethyl)trimethylammonium chloride (METAC)**
- Camphorquinone
- N,N-dimethylaminoethyl methacrylate (DMAEMA)
- Diphenyliodonium salt
- Ultrasonicator

#### Procedure:

- Prepare the base adhesive resin by mixing 50 wt.% Bis-GMA, 25 wt.% TEGDMA, and 25 wt.% HEMA.[\[5\]](#)
- To create the experimental groups, add METAC to the base resin at different concentrations (e.g., 1 wt.%, 2.5 wt.%, and 5 wt.%). A control group with 0 wt.% METAC should also be prepared.[\[5\]](#)
- Add the photoinitiator system, consisting of camphorquinone, DMAEMA, and diphenyliodonium salt, to the monomer mixture at 1 mol% relative to the total moles of monomers.[\[5\]](#)
- Mix the initiators with the monomers and ultrasonicate for 480 seconds to ensure a homogeneous formulation.[\[5\]](#)

## In Vitro Antimicrobial Activity Assay

This protocol outlines a method to evaluate the antimicrobial activity of METAC against fungal species like *Candida albicans*, which is relevant in the context of denture-related infections.[\[11\]](#)

#### Materials:

- **(2-(Methacryloyloxy)ethyl)trimethylammonium chloride (METAC)**
- *Candida* species isolates (e.g., *C. albicans*)
- Nystatin (as a control)

- Appropriate broth medium (e.g., RPMI 1640)
- 96-well microtiter plates
- Spectrophotometer

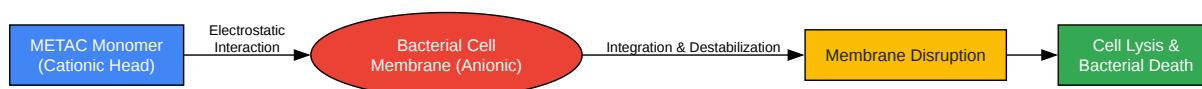
#### Procedure:

- Prepare a stock solution of METAC and create a series of two-fold dilutions in the broth medium in a 96-well microtiter plate.
- Prepare a standardized inoculum of the *Candida* species to be tested.
- Add the fungal inoculum to each well of the microtiter plate. Include positive controls (fungus in broth) and negative controls (broth only). A reference antifungal agent like Nystatin should be tested in parallel.[\[11\]](#)
- Incubate the plates under appropriate conditions (e.g., 35 °C for 24-48 hours).
- Determine the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of METAC that visibly inhibits fungal growth.[\[11\]](#)
- To determine the Minimum Fungicidal Concentration (MFC), subculture aliquots from the wells showing no growth onto agar plates. The MFC is the lowest concentration that results in no growth on the agar.[\[11\]](#)

## Visualizations

### Antimicrobial Mechanism of Action

The primary antimicrobial action of METAC is the disruption of the bacterial cell membrane, leading to cell lysis and death.[\[3\]](#)

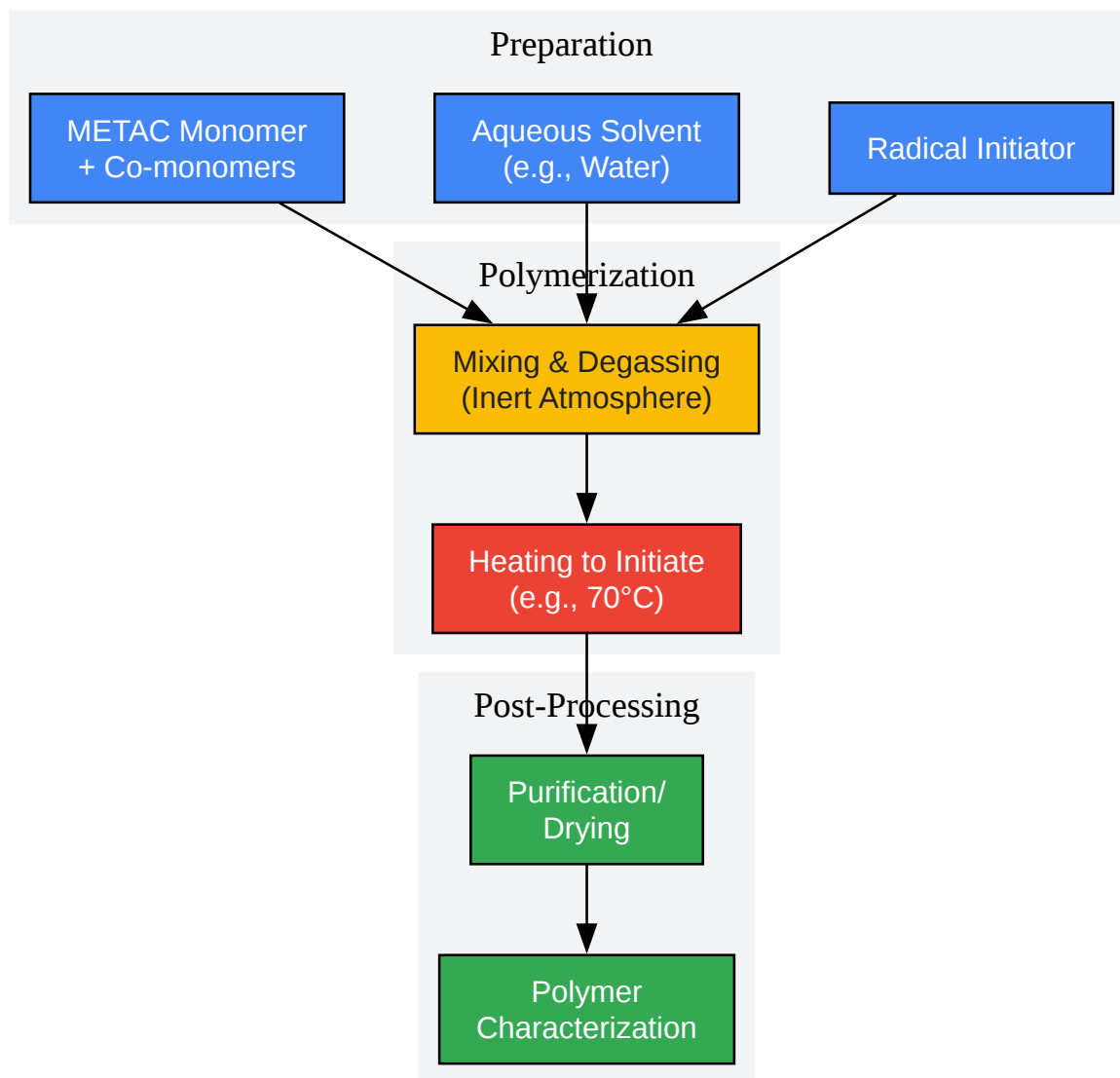


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Caption: Antimicrobial mechanism of METAC via cell membrane disruption.

## Experimental Workflow: Polymer Synthesis

This diagram illustrates a typical workflow for the synthesis of polymers or hydrogels using METAC via free-radical polymerization.<sup>[10][12]</sup>

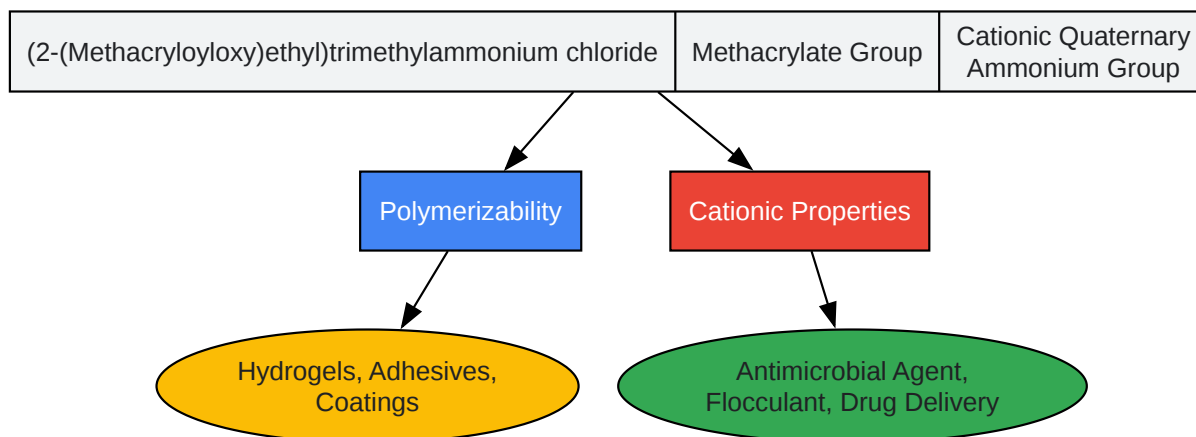


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Caption: Workflow for free-radical polymerization of METAC.

## Structure-Function Relationship

This diagram shows the logical relationship between the chemical structure of METAC and its resulting functionalities and applications.



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Caption: Relationship between METAC's structure and its functions.

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